

Application Notes and Protocols for 4-Amino-N-ethylbenzenesulfonamide in Antimicrobial Assays

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Compound of Interest

Compound Name:	4-Amino-N-ethylbenzenesulfonamide
Cat. No.:	B167918

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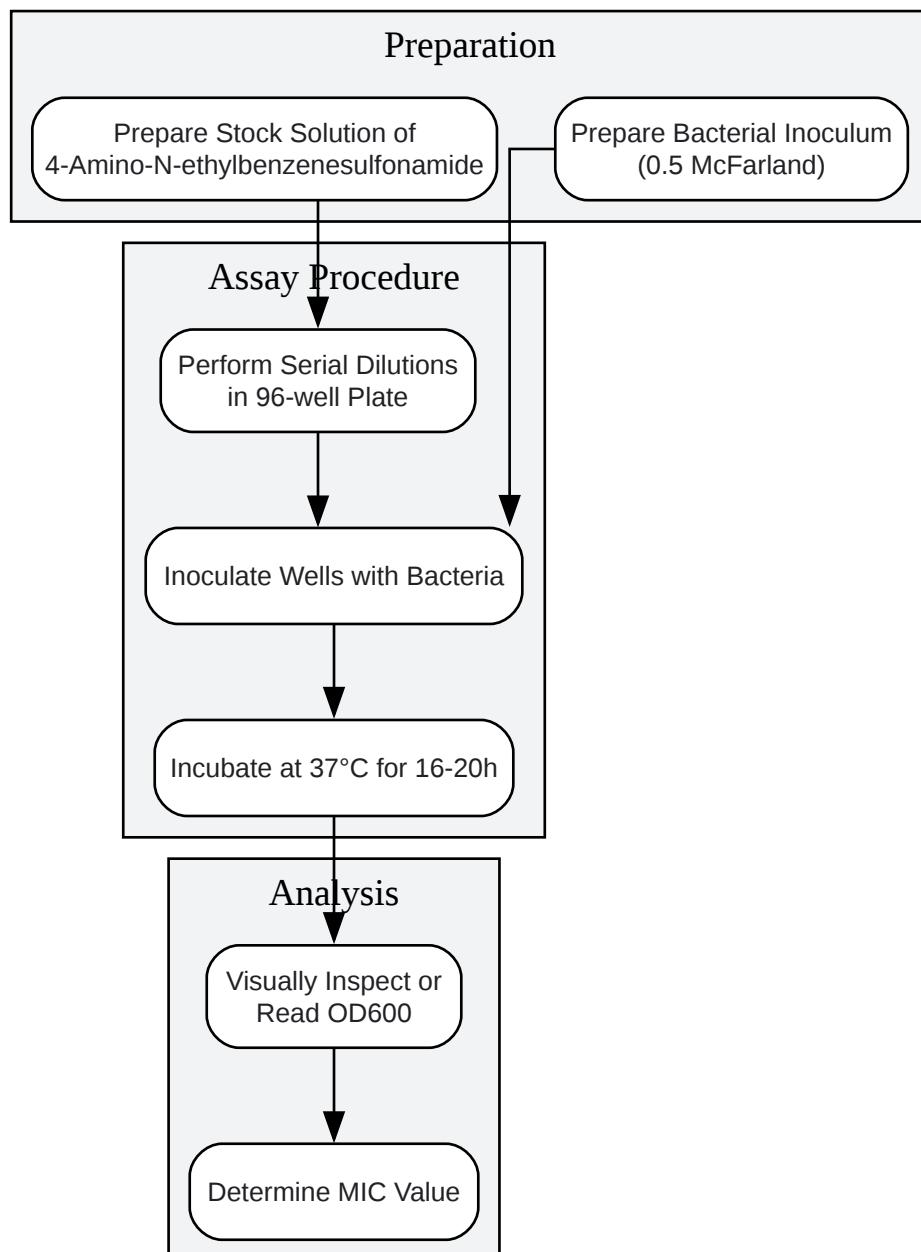
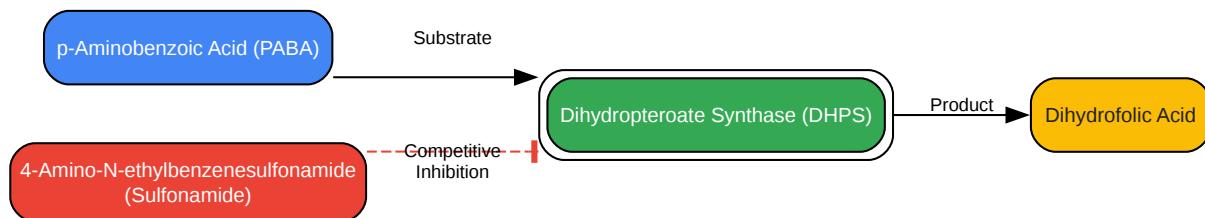
These application notes provide a comprehensive overview of the use of **4-Amino-N-ethylbenzenesulfonamide** in antimicrobial assays. This document includes the theoretical basis for its antimicrobial activity, detailed protocols for common susceptibility testing methods, and illustrative data presentation.

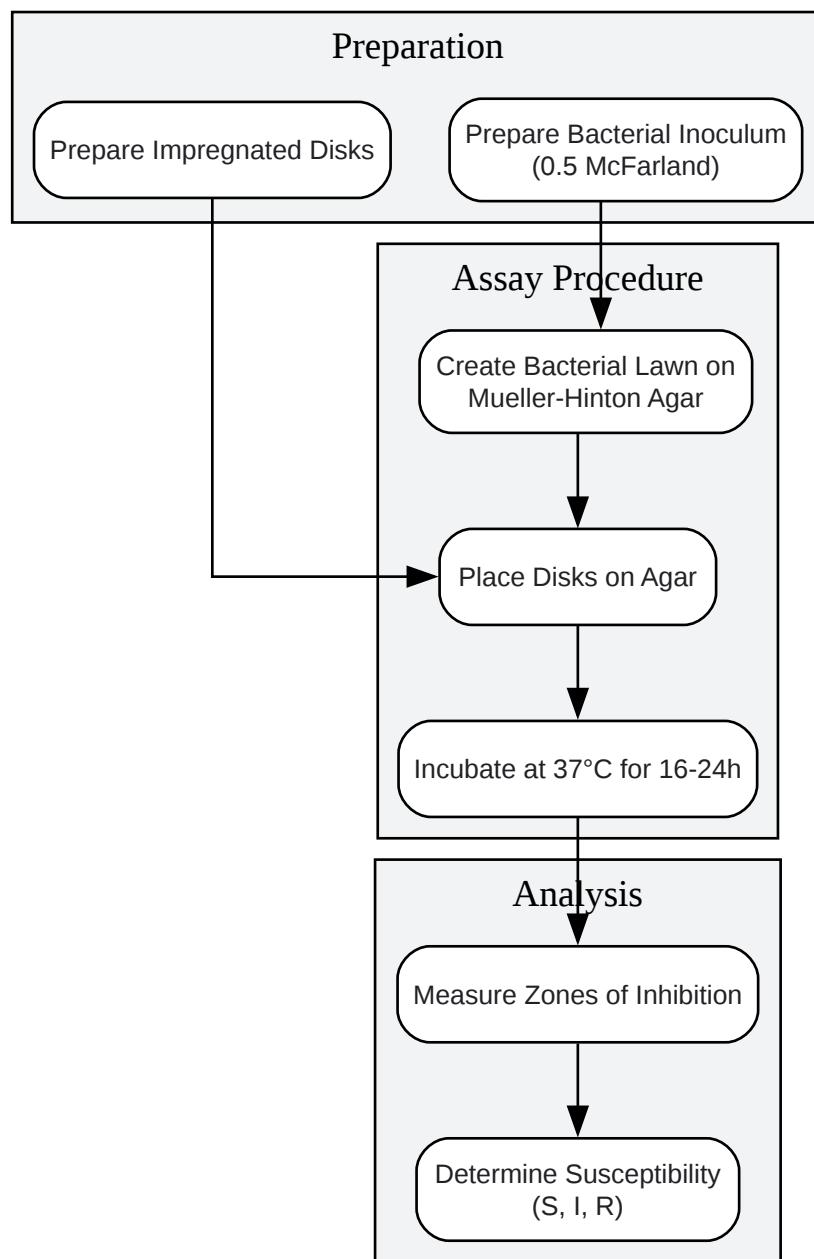
Introduction

4-Amino-N-ethylbenzenesulfonamide belongs to the sulfonamide class of synthetic antimicrobial agents.^[1] Sulfonamides are structurally similar to para-aminobenzoic acid (PABA), a crucial precursor for the synthesis of folic acid in bacteria.^{[2][3]} By competitively inhibiting the enzyme dihydropteroate synthase (DHPS), sulfonamides disrupt the folic acid pathway, which in turn halts the production of essential components like purines and pyrimidines required for DNA synthesis.^{[2][3]} This mechanism of action is primarily bacteriostatic, meaning it inhibits the growth and reproduction of bacteria rather than directly killing them.^{[1][2][4]} The effectiveness of sulfonamides can be enhanced when used in combination with other drugs like trimethoprim, which targets a subsequent step in the folic acid synthesis pathway.^[1]

Mechanism of Action: Sulfonamide Inhibition of Folic Acid Synthesis

Sulfonamides, including **4-Amino-N-ethylbenzenesulfonamide**, act as competitive inhibitors of the bacterial enzyme dihydropteroate synthase (DHPS).^[3] This enzyme is essential for the conversion of para-aminobenzoic acid (PABA) into dihydropteroic acid, a precursor to folic acid.^[2] Bacteria must synthesize their own folic acid, as they cannot utilize external sources.^[3] By mimicking PABA, sulfonamides bind to the active site of DHPS, preventing the synthesis of dihydrofolic acid and subsequently tetrahydrofolic acid, the active form of folate.^[2] Tetrahydrofolate is a vital coenzyme in the synthesis of purines and pyrimidines, the building blocks of DNA.^[2] The disruption of this pathway ultimately inhibits bacterial growth and proliferation.^{[2][4]}





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